

In-Depth Technical Guide: N-ethylpiperidine-4carboxamide

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Compound of Interest		
Compound Name:	N-ethylpiperidine-4-carboxamide	
Cat. No.:	B169664	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of **N-ethylpiperidine-4-carboxamide**, a piperidine derivative of interest in chemical and pharmaceutical research. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide also includes generalized protocols and methodologies applicable to the synthesis and characterization of similar N-alkyl-piperidine-4-carboxamides.

Core Properties and Data

N-ethylpiperidine-4-carboxamide is a heterocyclic organic compound. Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	1903-65-7	[1][2]
Molecular Formula	C8H16N2O	[1][2]
Molecular Weight	156.23 g/mol	[1][2]
Melting Point	Data not available	
Boiling Point	Data not available	_
Solubility	Data not available	_



Note: Specific experimental data for the melting point, boiling point, and solubility of **N-ethylpiperidine-4-carboxamide** (CAS 1903-65-7) are not readily available in the surveyed scientific literature.

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **N-ethylpiperidine-4-carboxamide** was not found in the available literature, a general and representative method for the synthesis of N-alkyl-piperidine-4-carboxamides can be described. This typically involves the amidation of a piperidine-4-carboxylic acid derivative.

General Experimental Protocol: Synthesis of N-alkylpiperidine-4-carboxamides

This protocol outlines a common synthetic route for the preparation of N-alkyl-piperidine-4-carboxamides, which can be adapted for the synthesis of **N-ethylpiperidine-4-carboxamide**.

Materials:

- Piperidine-4-carboxylic acid or its ester derivative (e.g., ethyl piperidine-4-carboxylate)
- Ethylamine (or other primary amine)
- A suitable coupling agent (e.g., DCC, EDC with HOBt) or conversion to an acid chloride (e.g., using thionyl chloride)
- Anhydrous solvent (e.g., dichloromethane, DMF)
- Base (e.g., triethylamine, diisopropylethylamine)

Procedure:

- Activation of the Carboxylic Acid: If starting from piperidine-4-carboxylic acid, it is typically activated to facilitate amide bond formation. This can be achieved by:
 - Acid Chloride Formation: Reacting the carboxylic acid with thionyl chloride or oxalyl chloride in an inert solvent.



- In-situ Coupling: Using a peptide coupling agent like N,N'-dicyclohexylcarbodiimide (DCC) or 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in the presence of an additive like 1-hydroxybenzotriazole (HOBt).
- Amidation: The activated carboxylic acid derivative is then reacted with ethylamine. The
 reaction is typically carried out in an anhydrous aprotic solvent at room temperature or with
 gentle heating. A non-nucleophilic base is often added to neutralize any acid formed during
 the reaction.
- Work-up and Purification: Upon completion of the reaction (monitored by TLC or LC-MS), the
 reaction mixture is worked up to remove byproducts and unreacted starting materials. This
 may involve washing with aqueous solutions, extraction with an organic solvent, and drying
 of the organic phase. The crude product is then purified, commonly by column
 chromatography or recrystallization, to yield the desired N-ethylpiperidine-4-carboxamide.

General Protocol: Characterization

The synthesized compound would be characterized using standard analytical techniques to confirm its identity and purity.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy would be
 used to elucidate the molecular structure. The proton NMR spectrum of piperidine derivatives
 typically shows characteristic signals for the piperidine ring protons and the protons of the Nethyl and carboxamide groups.[3]
- Infrared (IR) Spectroscopy: IR spectroscopy would be used to identify the functional groups
 present in the molecule. Key absorbances would be expected for the N-H and C=O
 stretching of the amide group.
- Mass Spectrometry (MS): Mass spectrometry would be used to determine the molecular weight of the compound and to analyze its fragmentation pattern, further confirming its structure.

Biological Activity and Signaling Pathways

Currently, there is no publicly available information regarding the specific biological activity or the signaling pathways associated with **N-ethylpiperidine-4-carboxamide**. Research on other







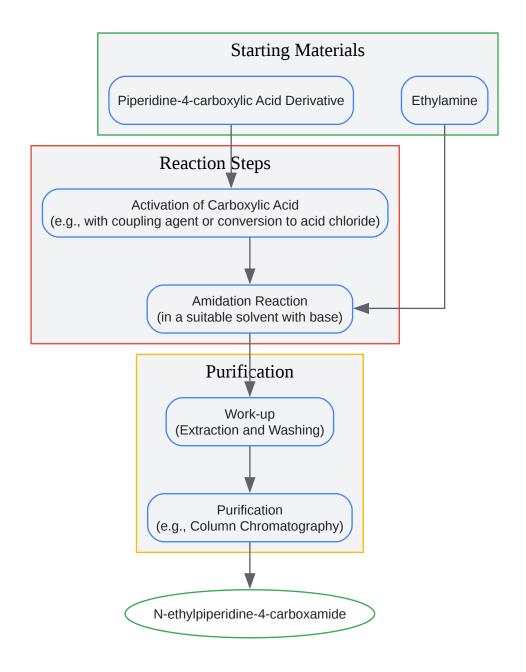
piperidine-4-carboxamide derivatives suggests a wide range of potential pharmacological applications, including roles as enzyme inhibitors and receptor ligands.[4][5][6] For instance, some derivatives have been investigated as calpain inhibitors with anticonvulsive properties, while others have been explored as antihypertensive agents by acting as T-type Ca²⁺ channel blockers.[4][7]

Due to the absence of specific biological data for **N-ethylpiperidine-4-carboxamide**, no signaling pathway diagrams can be provided at this time.

Visualizations

As no specific experimental workflows or signaling pathways for **N-ethylpiperidine-4-carboxamide** are documented, a generalized workflow for the synthesis of N-alkyl-piperidine-4-carboxamides is presented below.





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Caption: Generalized synthetic workflow for N-alkyl-piperidine-4-carboxamides.

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